

Technical Guide: Solubility and Stability of Antibacterial Agent 143 in DMSO

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Compound of Interest

Compound Name: Antibacterial agent 143

Cat. No.: B15563221

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility and stability of **Antibacterial agent 143** (also identified as Compound 5a) in Dimethyl Sulfoxide (DMSO). This document is intended for researchers, scientists, and professionals in the field of drug development, offering critical data and standardized protocols to ensure the effective use and storage of this compound in a laboratory setting.

Compound Overview

Antibacterial agent 143 is a synthetic compound with demonstrated antibacterial properties. Its effective handling and storage are paramount for reproducible experimental outcomes.

Chemical Identifiers:

- Systematic Name: N-(4-(4-bromophenyl)thiazol-2-yl)-2-phenylacetamide
- Common Name: **Antibacterial agent 143**, Compound 5a
- CAS Number: 299405-68-8

- Molecular Formula: C₁₇H₁₃BrN₂OS
- Molecular Weight: 373.27 g/mol

Quantitative Solubility and Stability Data

The following table summarizes the known quantitative data regarding the solubility and stability of **Antibacterial agent 143** in DMSO.^{[1][2]} It is crucial to use freshly opened, anhydrous DMSO for the preparation of solutions, as the hygroscopic nature of DMSO can significantly impact solubility.^{[1][2]}

Parameter	Value	Conditions	Notes
Solubility in DMSO	100 mg/mL (267.90 mM)	Room temperature; requires ultrasonic treatment for complete dissolution.	Use of hygroscopic DMSO can negatively affect solubility. ^{[1][2]}
Stock Solution Stability	-80°C: 6 months -20°C: 1 month	Aliquoted and stored in tightly sealed vials, protected from light. Repeated freeze-thaw cycles should be avoided.	Protect from light to prevent degradation. ^[2]

Experimental Protocols

While the specific experimental protocols used to determine the solubility and stability of **Antibacterial agent 143** are not publicly available, this section provides detailed, standard methodologies that can be adapted for this purpose.

Protocol for Determining Solubility in DMSO

This protocol outlines a general procedure for determining the solubility of a compound like **Antibacterial agent 143** in DMSO.

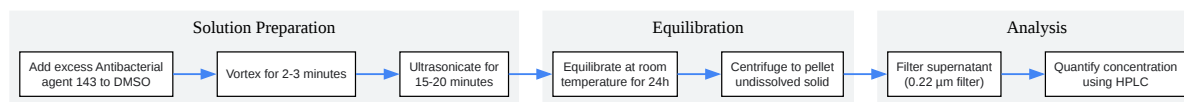
Objective: To determine the maximum concentration of **Antibacterial agent 143** that can be dissolved in DMSO at room temperature.

Materials:

- **Antibacterial agent 143** powder
- Anhydrous DMSO
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath
- Sterile microcentrifuge tubes or vials
- High-Performance Liquid Chromatography (HPLC) system

Procedure:

- Prepare a series of saturated solutions by adding an excess amount of **Antibacterial agent 143** to a known volume of anhydrous DMSO in separate vials.
- Vortex the vials vigorously for 2-3 minutes.
- Place the vials in an ultrasonic water bath for 15-20 minutes to aid dissolution.
- Allow the solutions to equilibrate at room temperature for at least 24 hours to ensure saturation.
- Centrifuge the vials to pellet the undissolved compound.
- Carefully collect the supernatant and filter it through a 0.22 μm syringe filter to remove any remaining solid particles.
- Quantify the concentration of the dissolved **Antibacterial agent 143** in the filtrate using a validated HPLC method.



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Solubility Determination Workflow

Protocol for Assessing Stability in DMSO

This protocol provides a general method for evaluating the stability of **Antibacterial agent 143** in a DMSO stock solution over time at different storage temperatures.

Objective: To assess the degradation of **Antibacterial agent 143** in DMSO under specified storage conditions.

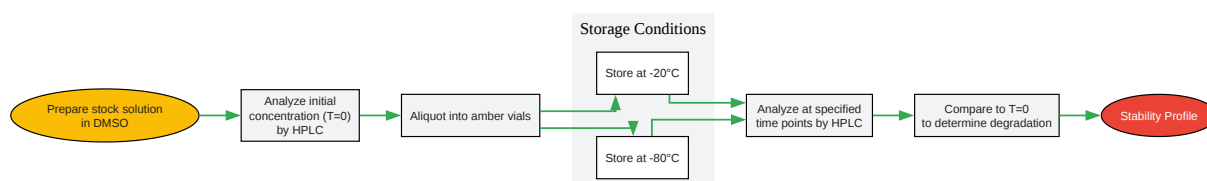
Materials:

- A stock solution of **Antibacterial agent 143** in anhydrous DMSO (e.g., 10 mg/mL)
- Sterile, amber microcentrifuge tubes or vials for aliquoting
- -80°C and -20°C freezers
- HPLC system

Procedure:

- Prepare a stock solution of **Antibacterial agent 143** in anhydrous DMSO.
- Immediately analyze an aliquot of the freshly prepared stock solution using a validated HPLC method to establish the initial concentration (Time 0).
- Aliquot the remaining stock solution into multiple amber vials to avoid repeated freeze-thaw cycles.

- Store the aliquots at the desired temperatures (-80°C and -20°C).
- At specified time points (e.g., 1 week, 1 month, 3 months, 6 months), retrieve one aliquot from each storage temperature.
- Allow the aliquots to thaw completely and reach room temperature.
- Analyze the samples by HPLC to determine the concentration of **Antibacterial agent 143**.
- Compare the concentration at each time point to the initial concentration to calculate the percentage of degradation.



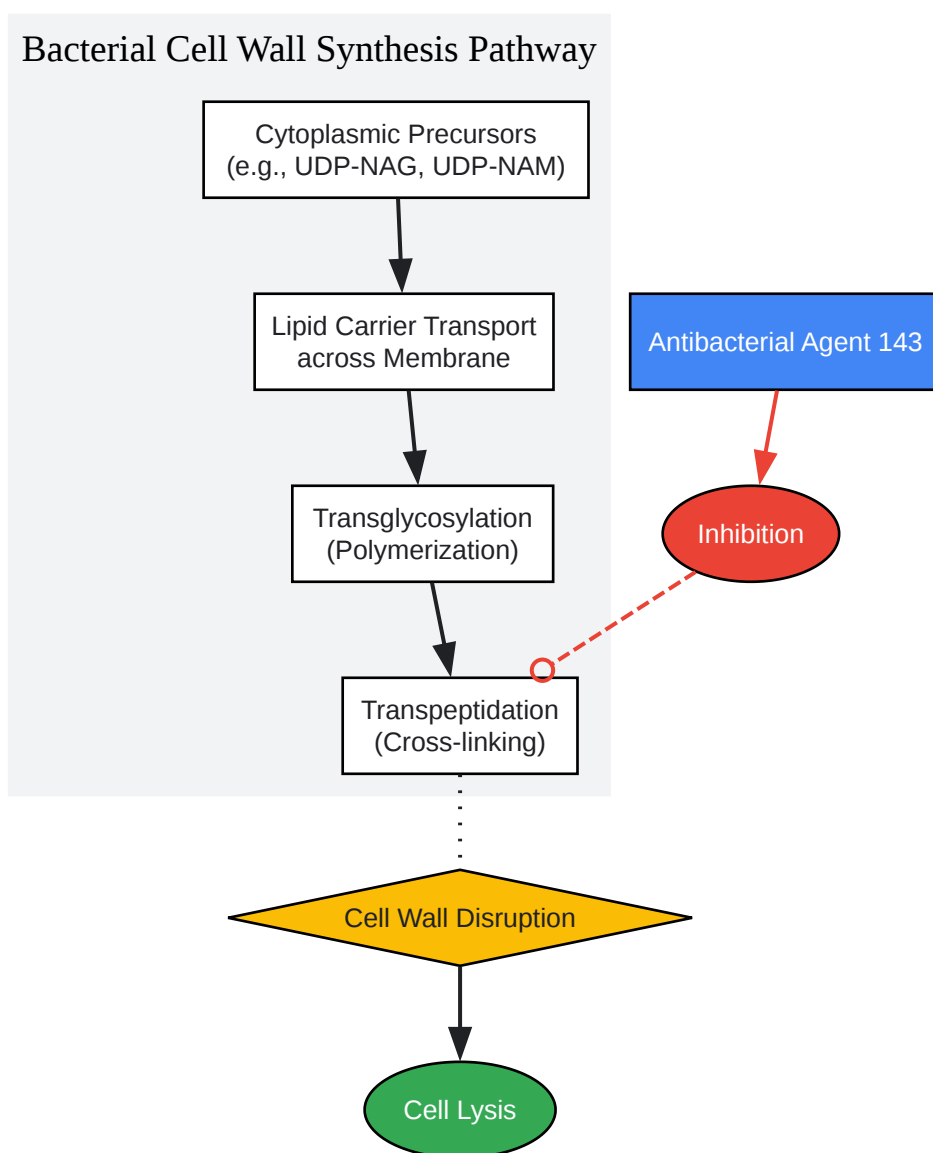
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Stability Assessment Workflow

Potential Mechanism of Action and Signaling Pathways

While the precise mechanism of action for **Antibacterial agent 143** has not been fully elucidated in publicly available literature, compounds containing a thiazole ring are known to exhibit a range of antibacterial activities. These can include the inhibition of essential cellular processes such as DNA gyrase activity, protein synthesis, or cell wall synthesis. The diagram below illustrates a generalized signaling pathway for an antibacterial agent that disrupts bacterial cell wall synthesis, a common mechanism for many antibiotics.

Bacterial Cell Wall Synthesis Pathway



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References

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- [2. Studies on repository compound stability in DMSO under various conditions - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Solubility and Stability of Antibacterial Agent 143 in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15563221/docs#technical-guide-solubility-and-stability-of-antibacterial-agent-143-in-dmsol>]

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